

An In-depth Technical Guide to the Physical Properties of n-Nonacosane

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Compound of Interest

Compound Name: Nonacosane

Cat. No.: B1205549

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This technical guide provides a comprehensive overview of the physical state and melting point of n-**nonacosane** (C₂₉H₆₀), a long-chain saturated hydrocarbon. The information is tailored for researchers, scientists, and professionals in drug development who require precise data and methodologies for material characterization.

Physical and Chemical Identity

N-**nonacosane** is a straight-chain alkane consisting of 29 carbon atoms.^{[1][2]} At ambient temperature and pressure, n-**nonacosane** presents as a white, waxy crystalline solid.^{[1][3][4]} Its nonpolar nature, resulting from the long hydrocarbon chain, renders it very hydrophobic and practically insoluble in water. However, it exhibits solubility in various nonpolar organic solvents such as ethanol, ether, acetone, benzene, hexane, and petroleum ether.

Quantitative Physicochemical Data

The key physical properties of n-**nonacosane** are summarized in the table below. Data has been aggregated from various chemical databases and literature sources to provide a reliable reference.

Property	Value	References
Molecular Formula	C ₂₉ H ₆₀	
Molar Mass	408.79 g/mol	
CAS Number	630-03-5	
Physical State	Solid at 25°C	
Appearance	White, waxy solid; Orthorhombic crystals	
Melting Point	62°C to 67°C (335 K to 340 K)	
Boiling Point	~441°C @ 760 mmHg	
Density	~0.808 g/cm ³ at 20°C	
Water Solubility	Practically insoluble	

Experimental Protocol: Melting Point Determination

The melting point of a crystalline solid like n-**nonacosane** is a critical indicator of purity. The following protocol outlines the standard capillary method for accurate melting point determination.

Objective: To determine the melting point range of a solid sample of n-**nonacosane**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (one end sealed)
- Mortar and pestle (if sample is not a fine powder)
- Spatula
- Long glass tube or PVC pipe for packing

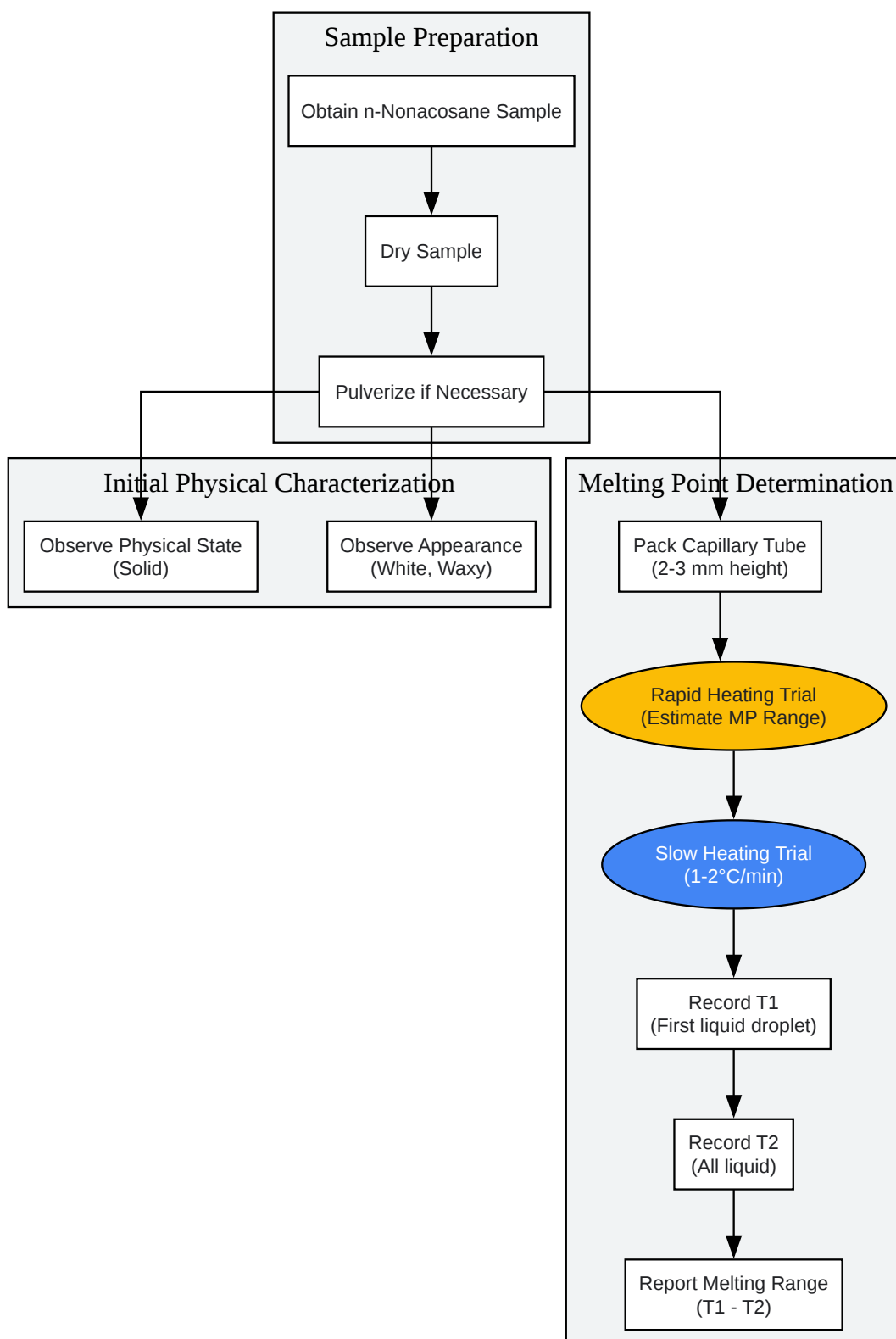
Procedure:

- Sample Preparation:
 - Ensure the n-**nonacosane** sample is completely dry, as moisture can depress the melting point.
 - If the sample consists of large crystals, gently pulverize a small amount into a fine powder using a mortar and pestle.
- Loading the Capillary Tube:
 - Take a capillary tube and jab the open end into the powdered sample. A small amount of solid will be forced into the tube.
 - Invert the tube so the sealed end is facing down and tap it gently on a hard surface to move the powder to the bottom.
 - To pack the sample tightly, drop the capillary tube (sealed-end down) through a long, narrow tube (e.g., a 1-meter glass tube). The impact of hitting the benchtop will compact the solid at the bottom.
 - Repeat until a packed column of 2-3 mm in height is achieved. An improperly packed or overly large sample can lead to an artificially broad melting range.
- Measurement - Rapid Determination (Optional):
 - If the approximate melting point is unknown, first perform a rapid determination.
 - Place the loaded capillary into the heating block of the melting point apparatus.
 - Set a fast heating rate (e.g., 10-20°C per minute).
 - Record the approximate temperature range from the first sign of liquid to the point where the entire sample is molten. This provides a preliminary range.
- Measurement - Accurate Determination:

- Allow the apparatus to cool to at least 20°C below the approximate melting point found in the previous step.
- Place a new, freshly prepared capillary tube with the sample into the apparatus. Never reuse a sample that has already been melted.
- Set a slow heating rate, approximately 1-2°C per minute, as you approach the expected melting range.
- Record the temperature at which the first droplet of liquid appears (T_1).
- Continue heating slowly and record the temperature at which the last crystal of the solid melts into a liquid (T_2).
- The melting point is reported as the range $T_1 - T_2$. A pure compound will typically exhibit a sharp melting range of 0.5-1.5°C. Impurities tend to lower and broaden the melting range.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the physical characterization of n-**nonacosane**, with an emphasis on melting point determination.



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Caption: Workflow for Physical Characterization of n-**Nonacosane**.

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